

Direct Yellow 127: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Yellow 127

Cat. No.: B1175054

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Introduction

Direct Yellow 127, also known by its Colour Index name C.I. 28970, is a synthetic azo dye characterized by its vibrant yellow hue.^[1] As a member of the direct dye class, it possesses a high affinity for cellulosic fibers and is primarily utilized in the paper and textile industries.^[1] While its predominant applications are industrial, its chemical properties as an organic chromophore present potential for investigation in various scientific research domains. This technical guide provides an in-depth overview of the molecular and physicochemical properties of **Direct Yellow 127**, detailed experimental protocols for its synthesis and purification, and a summary of its analytical characterization.

Core Molecular and Physicochemical Properties

Direct Yellow 127 is a single azo class dye with a molecular structure that facilitates its direct application to substrates without the need for a mordant.^[1] Its key properties are summarized in the table below. While specific experimental data for some physicochemical properties of **Direct Yellow 127** are not readily available in the literature, representative values for similar direct dyes are provided for reference.

Property	Value	Reference
IUPAC Name	Sodium 2-[[4-[[2-(4-amino-2-sulfophenyl)ethenyl]-2-sulfophenyl]azo]phenyl]amino]ethanol	
Synonyms	C.I. Direct Yellow 127, Direct Yellow RB	[1]
CAS Number	12222-68-3	[1]
Molecular Formula	C ₁₈ H ₁₄ N ₅ NaO ₄ S ₂	[1]
Molecular Weight	451.45 g/mol	[1]
Molecular Structure Class	Single Azo	[1]
Appearance	Yellow powder	
Solubility in Water	Soluble	[2]
λ_{max} (in water)	~393 nm (for Direct Yellow 27)	[3]
Molar Extinction Coefficient (ϵ)	~53,000-57,000 L mol ⁻¹ cm ⁻¹ (for Direct Yellow 27)	[3]

Experimental Protocols

The synthesis of **Direct Yellow 127** is achieved through a well-established two-step process in azo dye chemistry: diazotization followed by an azo coupling reaction.[4][5]

Synthesis of Direct Yellow 127

a) Diazotization of 2-(4-Aminophenyl)-6-methylbenzo[d]thiazole-7-sulfonic acid

- In a 250 mL beaker, dissolve 10 mmol of 2-(4-Aminophenyl)-6-methylbenzo[d]thiazole-7-sulfonic acid in 50 mL of distilled water containing 2.5 g of sodium carbonate.
- Cool the solution to 0-5°C in an ice bath with constant stirring.
- Slowly add 20 mL of 2M hydrochloric acid to the solution.

- Prepare a solution of 10 mmol of sodium nitrite in 10 mL of cold distilled water.
- Add the sodium nitrite solution dropwise to the cooled amine solution over 15 minutes, ensuring the temperature remains below 5°C.
- Continue stirring for an additional 30 minutes at 0-5°C to ensure complete diazotization. The completion of the reaction can be tested using starch-iodide paper, where excess nitrous acid will turn the paper blue.[5]

b) Azo Coupling with 5-Methyl-3H-pyrazol-3-one

- In a separate 500 mL beaker, dissolve 10 mmol of 5-Methyl-3H-pyrazol-3-one in 100 mL of a 10% aqueous sodium hydroxide solution.
- Cool this solution to 0-5°C in an ice bath.
- Slowly add the previously prepared diazonium salt solution to the cooled coupling agent solution with vigorous stirring.
- Maintain the temperature below 10°C and the pH between 8-9 during the addition.
- After the addition is complete, continue stirring the reaction mixture for 2-3 hours, allowing the temperature to slowly rise to room temperature.
- The precipitated dye is then collected by filtration.

Purification of Direct Yellow 127

The crude **Direct Yellow 127** can be purified by recrystallization to remove unreacted starting materials and by-products.

- Transfer the filtered dye to a beaker and dissolve it in a minimum amount of hot distilled water.
- Filter the hot solution to remove any insoluble impurities.
- Add sodium chloride to the filtrate to salt out the dye.

- Allow the solution to cool to room temperature and then in an ice bath to maximize precipitation.
- Collect the purified dye by vacuum filtration and wash with a small amount of cold saturated sodium chloride solution.
- Dry the purified dye in a vacuum oven at 60-70°C.

Analytical Characterization

The purity and identity of the synthesized **Direct Yellow 127** can be confirmed using various analytical techniques.

- UV-Visible Spectroscopy: Record the UV-Vis spectrum of the purified dye in a suitable solvent (e.g., water or THF) to determine its maximum absorption wavelength (λ_{max}).^[6] The concentration of the dye solution should be in the range of 10^{-5} M.
- Infrared (IR) Spectroscopy: Obtain an IR spectrum of the solid dye to identify the characteristic functional groups, such as the N=N azo linkage, sulfonate groups, and aromatic rings.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to elucidate the detailed molecular structure of the dye.
- Mass Spectrometry (MS): High-resolution mass spectrometry can be employed to confirm the molecular weight of the dye.

Potential Research Applications

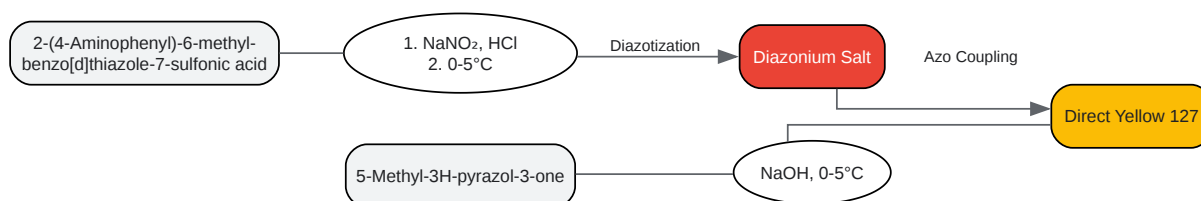
While primarily an industrial dye, the properties of **Direct Yellow 127** suggest potential applications in research settings:

- Biological Staining: As a direct dye, it has an affinity for cellulose. This property could be explored for staining plant cells or other biological materials containing cellulose. Direct dyes like Trypan blue are used for assessing cell viability, suggesting that the biological staining potential of **Direct Yellow 127** could be investigated.^[7]

- **Fluorescent Probe Development:** The aromatic and conjugated system of **Direct Yellow 127** provides a backbone that could be chemically modified to develop fluorescent probes for specific analytes or cellular components.
- **Photodynamic Therapy Research:** Azo dyes can be investigated for their photosensitizing properties, which are relevant in the field of photodynamic therapy.

Visualizations

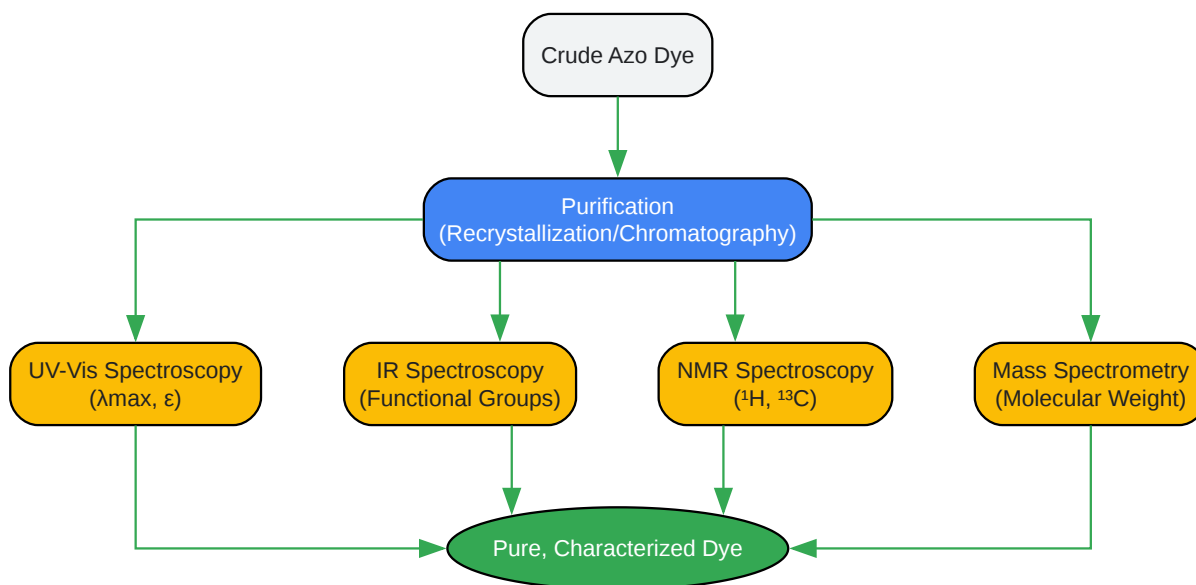
Synthesis Pathway of Direct Yellow 127



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Caption: Synthesis of **Direct Yellow 127** via diazotization and azo coupling.

General Experimental Workflow for Azo Dye Characterization



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Caption: Workflow for the purification and characterization of azo dyes.

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- To cite this document: BenchChem. [Direct Yellow 127: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175054#direct-yellow-127-molecular-weight-and-formula]

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